

Operational Disposal Guide: 2-(2,4,5-Trifluorophenyl)acetamide

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Compound of Interest

Compound Name: 2-(2,4,5-Trifluorophenyl)acetamide

Cat. No.: B8268484

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Executive Summary & Chemical Identity

Objective: This guide defines the safe handling, segregation, and disposal protocols for **2-(2,4,5-Trifluorophenyl)acetamide**, a fluorinated aromatic intermediate often utilized in the synthesis of dipeptidyl peptidase-4 (DPP-4) inhibitors such as Sitagliptin.

Critical Safety Directive: Due to the high stability of the Carbon-Fluorine (C-F) bond, this compound and its residues must be classified as Halogenated Organic Waste. Under no circumstances should this material be disposed of down the drain or mixed with non-halogenated solvents, as this complicates incineration processes and violates EPA/RCRA compliance standards.

Chemical Identification Table

Parameter	Detail
Chemical Name	2-(2,4,5-Trifluorophenyl)acetamide
CAS Number	1864680-46-5
Molecular Formula	C ₈ H ₆ F ₃ NO
Molecular Weight	189.14 g/mol
Physical State	Solid (White to off-white powder)
Solubility	Low water solubility; soluble in organic solvents (DMSO, Methanol, Ethyl Acetate)
Waste Classification	Halogenated Organic (Non-RCRA Listed, but Characteristic Waste)

Hazard Assessment & Safety Protocols

Based on the structural analogs (fluorinated phenyl acetamides) and standard safety data for Sitagliptin intermediates.

Primary Hazards

- Health (GHS):
 - H315: Causes skin irritation.[1][2]
 - H319: Causes serious eye irritation.[2][3][4]
 - H335: May cause respiratory irritation.[2][4][5]
- Environmental: Fluorinated organics can be persistent. Proper incineration is required to prevent environmental accumulation.
- Reactivity: Stable under normal conditions. Incompatible with strong oxidizing agents and strong bases (potential for hydrolysis of the amide bond).

Required PPE (Personal Protective Equipment)[5][6][7][10]

- Respiratory: N95 or P100 particulate respirator if dust generation is possible.
- Dermal: Nitrile gloves (minimum thickness 0.11 mm). Double-gloving recommended for concentrated handling.
- Ocular: Chemical safety goggles.
- Body: Standard lab coat; Tyvek sleeves recommended for large-scale dispensing.

Waste Characterization & Segregation

Proper segregation is the single most critical step in the disposal of fluorinated compounds.

The "Halogenated" Rule

Unlike standard organic waste, **2-(2,4,5-Trifluorophenyl)acetamide** contains fluorine. Waste streams containing >1000 ppm (0.1%) of halogenated compounds must be separated from non-halogenated solvents (like Acetone or Ethanol) to ensure the waste facility uses the correct incineration protocols (typically requiring scrubbers for acid gases like HF).

Waste Stream Decision Matrix

Waste Type	Composition	Container Labeling	Disposal Path
Solid Waste	Contaminated gloves, paper towels, weighing boats, trace powder.	Hazardous Waste: Solid Debris (Contaminated with Halogenated Organics)	High-Temp Incineration
Liquid Waste (Mother Liquor)	Reaction solvents containing the product (e.g., DCM, Ethyl Acetate).	Hazardous Waste: Halogenated Organic Liquid	Fuel Blending / Incineration
Pure Substance	Expired or excess pure powder.	Hazardous Waste: Toxic/Halogenated (Pure)	Lab Pack for Incineration
Rinsate	First 3 rinses of glassware.	Hazardous Waste: Halogenated Organic Liquid	Fuel Blending / Incineration

Step-by-Step Disposal Workflow

Phase 1: Pre-Disposal Treatment (Spill/Residue)

Do not attempt to chemically neutralize the C-F bonds in the lab. This requires industrial conditions.

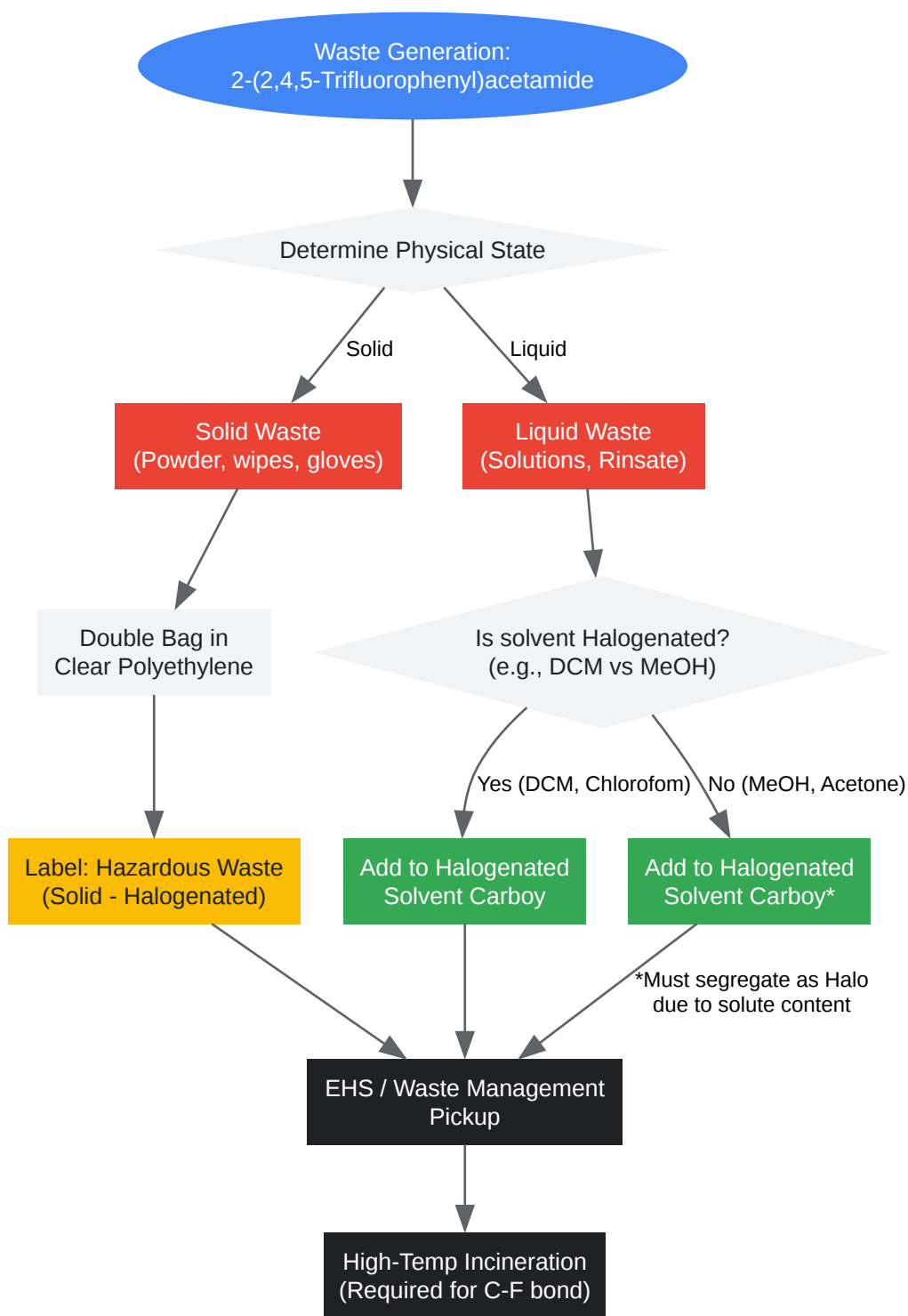
- Solubilization: If the material is solid residue on glassware, dissolve it using a compatible solvent (Methanol or Ethyl Acetate).
- Collection: Transfer the solvated residue immediately to the Halogenated Waste carboy.

Phase 2: Containerization

- Select Container: Use High-Density Polyethylene (HDPE) or glass carboys. Ensure the cap has a chemically resistant liner (PTFE).

- Labeling: Attach a hazardous waste tag immediately upon the first drop of waste entering the container.
 - Constituents: List "**2-(2,4,5-Trifluorophenyl)acetamide**" and the solvent (e.g., "Methanol").
 - Hazard Checkbox: Mark "Toxic" and "Irritant".

Phase 3: Operational Disposal Logic (Visualization)



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Caption: Decision logic for segregating fluorinated amide waste. Note that the presence of the fluorinated solute overrides the solvent classification, forcing the mixture into the Halogenated stream.

Emergency Procedures (Spill Response)

In the event of a spill of pure **2-(2,4,5-Trifluorophenyl)acetamide**:

- Isolate: Evacuate the immediate area and post "Do Not Enter" signage.
- PPE Up: Don nitrile gloves, safety goggles, and a lab coat. If powder is airborne, use respiratory protection.[6]
- Containment (Solid):
 - Do not dry sweep (creates dust).[1][2]
 - Cover the spill with wet paper towels (dampened with water or methanol) to suppress dust.
 - Scoop material into a wide-mouth jar.
- Containment (Liquid):
 - Use absorbent pads or vermiculite.[7]
 - Do not use combustible materials (sawdust) if mixed with oxidizers.
- Decontamination: Clean the surface with a soap/water solution, followed by a methanol wipe. All cleaning materials must go into the Solid Hazardous Waste bin.

References

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